

geranyl butyrate chemical properties and structure

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Compound of Interest

Compound Name: Geranyl butyrate

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An In-depth Technical Guide to **Geranyl Butyrate**: Chemical Properties and Structure

Geranyl butyrate (CAS No. 106-29-6) is an organic ester formed from the esterification of geraniol and butyric acid.[1] It is a monoterpenoid and is found naturally in some essential oils, such as geranium.[2] Valued for its pleasant, fruity, and floral aroma, **geranyl butyrate** is a significant component in the flavor and fragrance industries.[3] This technical guide provides a comprehensive overview of its chemical structure, properties, synthesis, and experimental protocols for professionals in research and drug development.

Chemical Structure and Identification

Geranyl butyrate, with the IUPAC name [(2E)-3,7-dimethylocta-2,6-dienyl] butanoate, is the trans-isomer of 3,7-dimethyl-2,6-octadien-1-yl butyrate.[4] The molecule consists of a ten-carbon acyclic monoterpene alcohol backbone (geraniol) ester-linked to a four-carbon carboxylic acid (butyric acid). Its diastereoisomer is neryl butyrate.[2]

Key Identifiers:

- Molecular Formula: C₁₄H₂₄O₂[3]
- Molecular Weight: 224.34 g/mol [2]
- CAS Number: 106-29-6[2]
- EINECS Number: 203-381-3[2]

- FEMA Number: 2512[2]
- SMILES: CCCC(=O)OC/C=C(\C)/CCC=C(C)C[4]
- InChI Key: ZSBOMYJPSRFZAL-JLHYYAGUSA-N

Caption: 2D Chemical Structure of **Geranyl Butyrate**.

Physicochemical Properties

Geranyl butyrate is typically a colorless to pale yellow liquid.[3] It is characterized by a fresh, fruity, rose-like odor and a sweet, apricot-like taste.[5] It is insoluble in water and glycerol but soluble in organic solvents like alcohol and ether.[5]

Table 1: Physicochemical Data for **Geranyl Butyrate**

Property	Value	Reference(s)
Appearance	Colorless liquid	[2][5]
Molecular Formula	C ₁₄ H ₂₄ O ₂	[3]
Molecular Weight	224.34 g/mol	[2]
Density	0.896 g/mL at 25 °C	[5]
Boiling Point	151-153 °C at 18 mmHg	[3][5]
Flash Point	93 °C (199.4 °F)	[2]
Refractive Index	n _{20/D} 1.461	[5]
Vapor Pressure	0.022 mmHg at 20°C	[2]
Solubility	Insoluble in water, glycerol; Soluble in alcohol, ether, mineral oil	[5]
Odor Profile	Fruity, rose-like, sweet	[3][5]

Experimental Protocols

Synthesis of Geranyl Butyrate

Geranyl butyrate is synthesized via the esterification of geraniol with a butyric acid derivative. Several methods have been reported, differing in catalysts and reaction conditions.

This protocol describes a base-catalyzed esterification using sodium hydroxide.

- Reactants: Geraniol (10 mmol), butyric acid (12 mmol), and 5% (w/w) Sodium Hydroxide (NaOH).[6]
- Procedure:
 - Combine geraniol, butyric acid, and NaOH in a 250 mL round-bottomed flask.[6]
 - Heat the mixture at 80°C for 8 hours with continuous stirring.[6]
 - After the reaction, neutralize the mixture with a 1% HCl solution to separate the NaOH catalyst.[6]
 - Extract the product using ethyl acetate (EtOAc).[6]
 - Wash the organic phase with distilled water, dry it over anhydrous Na₂SO₄, and concentrate it under reduced pressure at 45°C to yield the crude ester.[6]
 - Purify the crude product using column chromatography with a hexane and ethyl acetate gradient.[6]

This method provides a greener alternative using a commercial lipase catalyst.[1][7]

- Reactants: Geraniol, butyric acid, and Eversa Transform 2.0 lipase.[1][7]
- Optimized Conditions:
 - Molar Ratio (Geraniol:Butyric Acid): 1:5 (v/v)[1]
 - Biocatalyst Load: 15% (w/w)[1]
 - Temperature: 50°C[1]

- Reaction Time: 6 hours[1]
- Procedure:
 - Combine reactants and the lipase catalyst under the optimized conditions in an aqueous medium.[1][7]
 - Allow the reaction to proceed for 6 hours to achieve high conversion (up to 93%).[1]
 - The product can be characterized using chromatographic techniques and Nuclear Magnetic Resonance (NMR) spectroscopy.[7]



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Caption: General workflow for the synthesis and purification of **geranyl butyrate**.

Characterization Protocol

The identity and purity of synthesized **geranyl butyrate** are confirmed using standard analytical techniques.

- Thin-Layer Chromatography (TLC): Used for monitoring the reaction progress and for preliminary purity assessment. A typical eluent system is n-hexane:EtOAc = 95:5.[6]
- High-Performance Liquid Chromatography (HPLC): A reverse-phase HPLC method can be used for quantitative analysis. A common mobile phase consists of acetonitrile (MeCN), water, and an acid modifier like phosphoric acid or formic acid for Mass Spectrometry compatibility.[7][8]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR are used to confirm the molecular structure of the ester.[7][9] The formation of the ester is confirmed by the appearance of characteristic chemical shifts for the methyl, methylene, and methyne groups from the butyrate moiety.[9]
- Infrared (IR) Spectroscopy: The IR spectrum confirms the presence of the ester functional group through the characteristic carbonyl ($\text{C}=\text{O}$) stretching vibration (around 1740 cm^{-1}) and

the C-O stretching vibration (around 1170 cm^{-1}).^[9]

Safety and Handling

Geranyl butyrate is classified as causing skin irritation, serious eye irritation, and potential respiratory irritation.^{[10][11][12]}

- Handling: Avoid contact with skin and eyes, and avoid inhaling vapor or mist.^[10] Use in a well-ventilated area and keep away from ignition sources.^{[10][11]}
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Safety glasses with side-shields (conforming to EN 166 or NIOSH standards).^{[10][12]}
 - Skin Protection: Chemically resistant gloves (e.g., Nitrile rubber).^[10]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.^{[10][13]} Protect from prolonged exposure to light, heat, and air to prevent degradation, which may form butyric acid.^{[2][13]}
- First Aid:
 - Skin Contact: Wash off with soap and plenty of water.^[12]
 - Eye Contact: Rinse cautiously with water for several minutes.^{[11][12]}
 - Inhalation: Move the person to fresh air.^[11]
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water.^[10] In all cases of exposure, seek medical attention if symptoms persist.^{[10][12]}

Applications

The primary application of **geranyl butyrate** is in the flavor and fragrance industries due to its distinct aromatic profile.^[3]

- Flavors: It is used as a flavoring agent in food products to impart notes of apple, pear, pineapple, and other fruity tastes.[2][3]
- Fragrances: It is a component in perfumes, cosmetics, soaps, and detergents, contributing a sweet, fruity-floral scent often with rosy undertones.[3][14]
- Other Potential Uses: Research has explored its use for its potential antibacterial and anticancer activities.[5][9]

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